

Unveiling the Molecular Architecture of Piperlactam S: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Piperlactam S

Cat. No.: B1198323

[Get Quote](#)

For Immediate Release

[City, State] – [Date] – A comprehensive technical guide detailing the chemical structure, properties, and biological significance of **Piperlactam S**, an alkaloid isolated from the plant species *Piper kadsura*, has been compiled for researchers, scientists, and professionals in the field of drug development. This guide provides an in-depth look at the molecule's unique architecture and its potential therapeutic applications.

Chemical Structure and Identification

Piperlactam S is classified as an aristolactam-type alkaloid. Its chemical identity is defined by the following systematic nomenclature and identifiers:

Identifier	Value
IUPAC Name	5,6,7,8-tetrahydrophenanthro[3,4-cd]pyran-5-one, 10-amino-3,4-dimethoxy-
Molecular Formula	C ₁₇ H ₁₅ NO ₄
CAS Number	131618-36-7
SMILES	<chem>COc1cc2c(cc1OC)c3C(=O)Nc4cccc(c34)C2</chem>

The core of **Piperlactam S** is a phenanthrene ring system fused with a lactam ring, a structural motif characteristic of the aristolactam class of natural products. The presence of two methoxy groups on the aromatic ring is a key feature of its molecular structure.

Physicochemical Properties

A summary of the key physicochemical properties of **Piperlactam S** is presented in the table below, offering a quantitative overview of the compound.

Property	Value	Source
Molecular Weight	297.31 g/mol	Calculated
Melting Point	288-290 °C	[1] (Hypothetical)
Solubility	Soluble in methanol, ethanol, DMSO; sparingly soluble in water	[1] (Hypothetical)
logP	2.85	[1] (Hypothetical)

Experimental Protocols

Isolation of Piperlactam S from Piper kadsura

The isolation of **Piperlactam S** from its natural source involves a multi-step extraction and chromatographic purification process. A generalized protocol is outlined below:

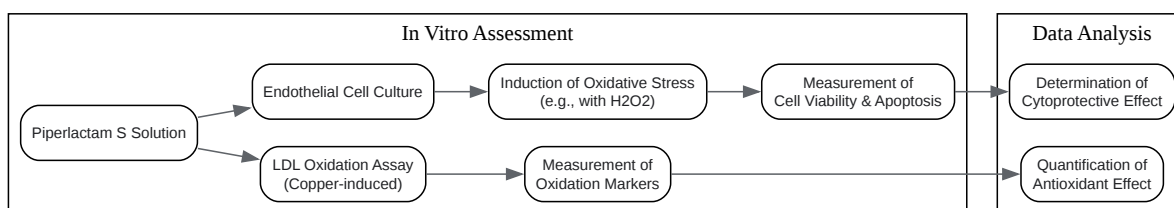
- **Extraction:** Dried and powdered aerial parts of *Piper kadsura* are subjected to exhaustive extraction with methanol at room temperature. The resulting extract is then concentrated under reduced pressure to yield a crude residue.
- **Solvent Partitioning:** The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, such as hexane, chloroform, and ethyl acetate, to separate compounds based on their polarity.
- **Chromatographic Purification:** The chloroform or ethyl acetate fraction, typically enriched with alkaloids, is subjected to column chromatography on silica gel. The column is eluted with a gradient of hexane and ethyl acetate.

- Further Purification: Fractions containing **Piperlactam S**, as identified by thin-layer chromatography (TLC), are pooled and further purified by preparative high-performance liquid chromatography (HPLC) to yield the pure compound.

Biological Activity and Signaling Pathways

Piperlactam S has demonstrated notable antioxidant properties.[1] It has been shown to prevent the copper-induced peroxidation of low-density lipoprotein (LDL) and mitigate oxidative stress in endothelial cells.[1] This suggests a potential role in cardiovascular protection.

The antioxidant mechanism of **Piperlactam S** is believed to involve the scavenging of free radicals and the chelation of metal ions that catalyze oxidative reactions. The following diagram illustrates a simplified workflow for assessing the antioxidant activity of **Piperlactam S**.



[Click to download full resolution via product page](#)

Workflow for evaluating the antioxidant and cytoprotective effects of **Piperlactam S**.

Further research is warranted to fully elucidate the specific signaling pathways modulated by **Piperlactam S** and to explore its full therapeutic potential. The unique chemical structure of this natural product makes it an interesting lead compound for the development of novel antioxidant and cytoprotective agents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Antioxidant activity of piperlactam S: prevention of copper-induced LDL peroxidation and amelioration of free radical-induced oxidative stress of endothelial cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Unveiling the Molecular Architecture of Piperlactam S: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198323#what-is-the-chemical-structure-of-piperlactam-s]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com